

Best practices for handling hygroscopic N-Cbz-DL-proline

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Compound of Interest

Compound Name: Z-DL-Pro-OH

Cat. No.: B1267518

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Technical Support Center: N-Cbz-DL-proline

Welcome to the technical support center for N-Cbz-DL-proline. This resource is designed for researchers, scientists, and drug development professionals to provide clear guidance on best practices for handling this hygroscopic compound. Below you will find frequently asked questions and troubleshooting guides to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is N-Cbz-DL-proline and what are its common applications?

A1: N-Cbz-DL-proline, also known as N-Benzyloxycarbonyl-DL-proline, is a derivative of the amino acid proline where the amino group is protected by a benzyloxycarbonyl (Cbz or Z) group.^{[1][2]} This protection is crucial in organic synthesis, particularly in peptide chemistry, as it allows for the controlled, sequential formation of peptide bonds without unintended side reactions.^{[1][3]} It is widely used in the synthesis of peptides and other complex organic molecules in pharmaceutical development.^{[4][5]}

Q2: What are the primary physical and chemical properties of N-Cbz-DL-proline?

A2: N-Cbz-DL-proline is typically an off-white to white crystalline solid or powder.^{[6][7]} It is known to be hygroscopic, meaning it readily absorbs moisture from the atmosphere. Key properties are summarized in the table below.

Q3: What are the recommended storage conditions for N-Cbz-DL-proline?

A3: Proper storage is critical to maintain the integrity of the compound. For the solid powder, storage at -20°C is recommended for up to 3 years, or at 4°C for up to 2 years.^[4] Always keep the container tightly closed and in a dry, cool, and well-ventilated area away from strong oxidizing agents.^{[8][9]} Once dissolved in a solvent, stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month to prevent degradation.^{[4][10]}

Q4: What are the general safety precautions for handling N-Cbz-DL-proline?

A4: While not classified as hazardous under OSHA 29 CFR 1910.1200, standard laboratory safety practices are essential.^[6] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, to prevent skin and eye contact.^{[6][9]} Handle the compound in a well-ventilated area or a chemical fume hood. In case of contact, rinse eyes immediately with plenty of water and wash skin with soap and water.^[6]

Quantitative Data Summary

The physical and chemical properties of N-Cbz-DL-proline are summarized below for quick reference.

Property	Value	Citations
Molecular Formula	C ₁₃ H ₁₅ NO ₄	^{[8][11]}
Molecular Weight	~249.27 g/mol	^{[4][8]}
Appearance	White to off-white solid/powder	^{[4][6][7]}
Melting Point	75 - 78 °C	^{[6][7][8]}
Purity	Typically >97%	^[11]

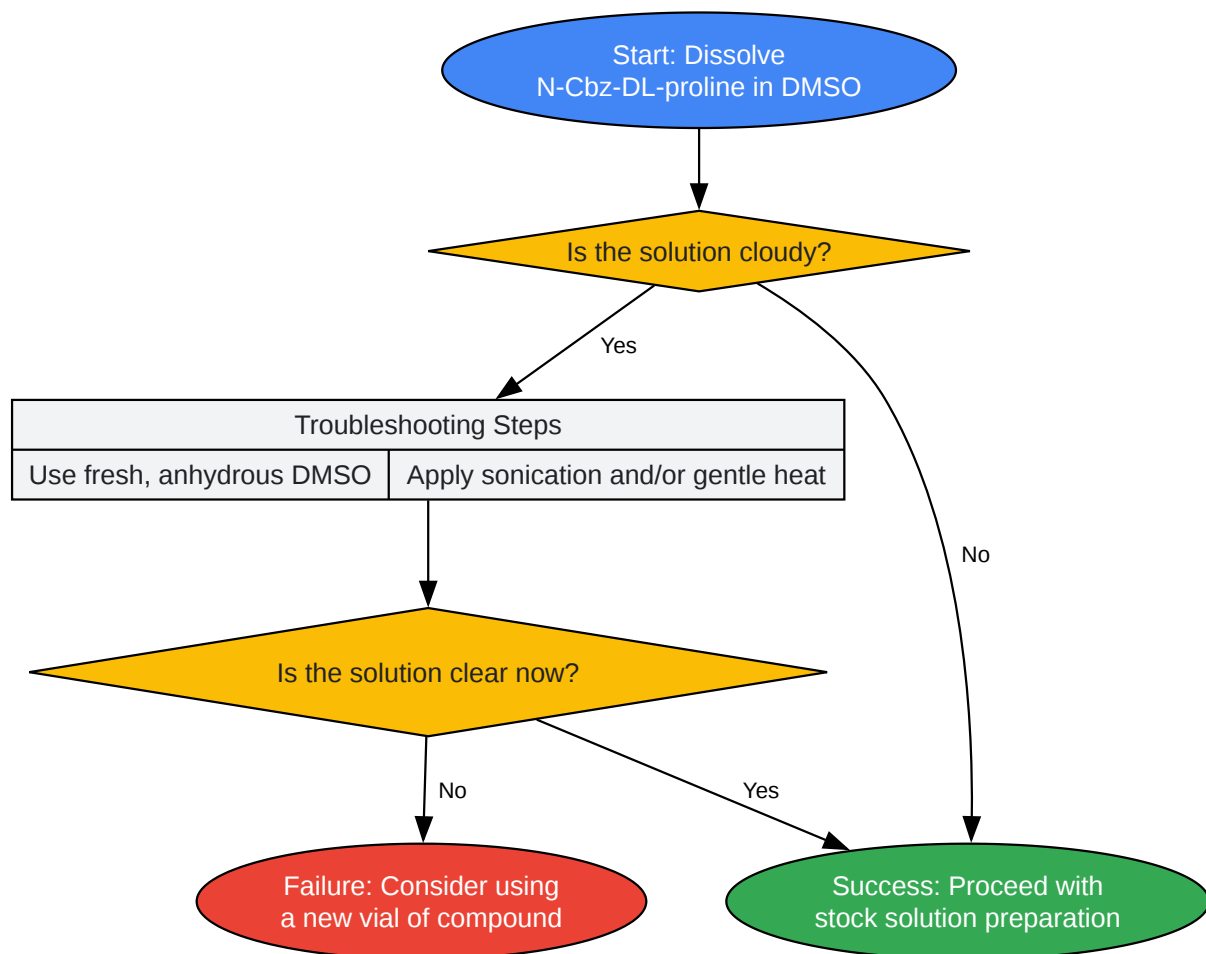
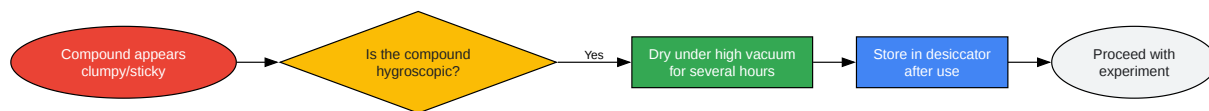
The recommended storage conditions for both solid and solution forms are detailed in the following table.

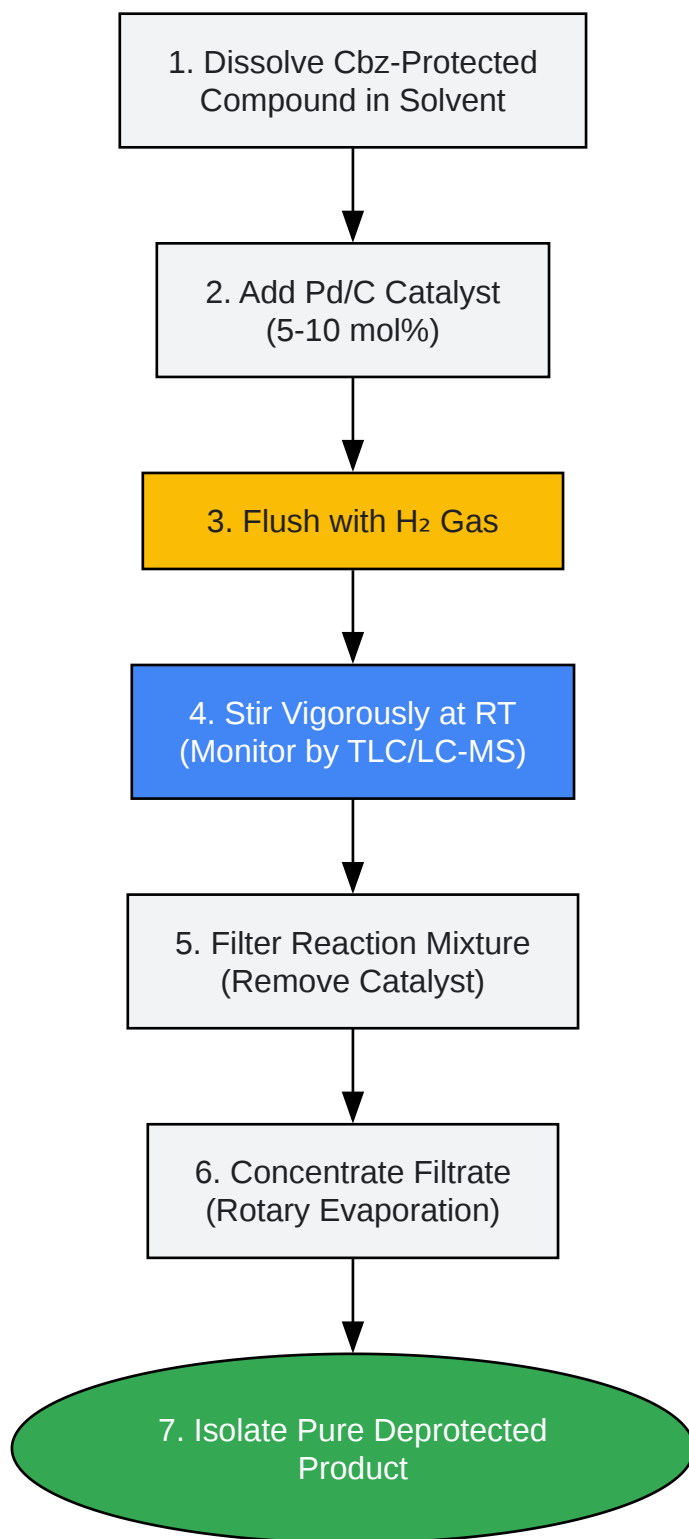
Form	Storage Temperature	Duration	Citations
Powder	-20°C	3 years	[4]
4°C	2 years	[4]	
In Solvent	-80°C	6 months	[4] [10]
-20°C	1 month	[4] [10]	

Troubleshooting Guide

Q5: My solid N-Cbz-DL-proline appears clumpy or sticky. What should I do?

A5: Clumping is a direct result of the compound's hygroscopic nature, where it has absorbed moisture from the air. This can happen if the container was not sealed tightly or was left open in a humid environment. While the compound may still be usable, the presence of water can interfere with moisture-sensitive reactions and affect accurate weighing. It is highly recommended to dry the compound under a high vacuum for several hours before use. To prevent this, always store the compound in a desiccator over a drying agent after opening.





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